

# managing fludioxonil resistance field isolates

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## Compound Focus: Fludioxonil

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## FAQs: Understanding Fludioxonil Resistance

**1. What is the primary mode of action of fludioxonil?** Fludioxonil is a phenylpyrrole fungicide that inhibits fungal growth by **over-stimulating the high osmolarity glycerol (HOG) mitogen-activated protein kinase (MAPK) pathway** [1] [2]. This hyperactivation disrupts osmotic regulation, leading to excessive glycerol accumulation, hyphal swelling, and eventual cell bursting [3] [2].

**2. What are the main genetic mechanisms of resistance to fludioxonil?** The primary mechanism involves mutations in the group III hybrid histidine kinase (HK) gene, often called **Os1** (osmosensing 1), which is a key upstream component of the HOG pathway [4] [1] [3]. Resistance can also be associated with the overexpression of drug efflux transporters, such as the ATP-binding cassette (ABC) transporter encoded by the *at rB* gene [4].

**3. Is there a risk of cross-resistance between fludioxonil and other fungicides?** Research on *Fusarium oxysporum f. sp. melonis* (FOM) suggests that **no cross-resistance was observed** between fludioxonil and other fungicides with different modes of action, including tebuconazole, prochloraz, fluazinam, carbendazim, pyraclostrobin, kresoxim-methyl, and difenoconazole [1]. This makes fludioxonil a valuable candidate for use in anti-resistance management strategies.

## Troubleshooting Guide: Experimental Protocols

## Protocol for Determining Fludioxonil Sensitivity (EC<sub>50</sub>)

This method is used to establish the effective concentration that inhibits 50% of fungal growth and to categorize isolates as sensitive or resistant [4] [1].

- **Materials Required:**

- Technical-grade **fludioxonil** (dissolved in DMSO).
- Potato Dextrose Agar (PDA) medium.
- Fresh mycelial plugs (5 mm diameter) from the edge of actively growing colonies.

- **Procedure:**

- Prepare a series of PDA plates amended with a range of **fludioxonil** concentrations (e.g., 0, 0.01, 0.1, 0.5, 1, 10, 50, and 100 µg/mL) [4].
- Inoculate the center of each plate with a mycelial plug.
- Incubate plates at a suitable temperature (e.g., 17-24°C) in the dark [4] [1].
- After 3-4 days, measure the diameter of each colony in two perpendicular directions.
- Calculate the percent inhibition of radial growth for each concentration compared to the non-amended control.
- Use statistical software (e.g., GraphPad Prism or the CDD Vault Curves module) to fit a dose-response curve and determine the **EC<sub>50</sub> value** [5].

- **Interpretation of Results:** You can use discriminatory concentrations to categorize isolates efficiently.

- **Sensitive (S):** No growth at 10 µg/mL.
- **Moderately Resistant (MR):** Growth at 10 µg/mL but not at 100 µg/mL.
- **Highly Resistant (HR):** Growth at both 10 and 100 µg/mL [4].

## Protocol for Molecular Characterization of Resistance

This protocol identifies mutations in the *Os1* gene associated with resistance.

- **Materials Required:**

- Fungal genomic DNA.
- PCR reagents and primers designed to amplify the *Os1* gene.
- DNA sequencer.

- **Procedure:**

- Extract genomic DNA from your field isolates and a known sensitive control isolate.
- Amplify the entire coding region of the *Os1* gene via PCR.
- Sequence the purified PCR products.
- Translate the DNA sequence to amino acid sequence and align it with sequences from sensitive and resistant isolates to identify mutations.

- **Troubleshooting Common Issues:**

- **Problem:** An isolate shows high resistance but no mutations are found in *Os1*.
- **Solution:** Investigate alternative resistance mechanisms. Quantify the expression level of the *atrB* gene (an ABC transporter) via RT-qPCR, as its overexpression can confer the MDR1h phenotype and lead to **fludioxonil** resistance [4].

## Quantitative Data on Fludioxonil Resistance

The following table summarizes resistance frequencies and associated fitness costs from recent studies, providing a benchmark for your own findings.

**Table 1: Documented Fludioxonil Resistance in Fungal Pathogens**

Fungal Pathogen	Resistance Frequency / Level	Key Mutations in <i>Os1</i>	Observed Fitness Cost	Citation
<i>Botrytis cinerea</i> (Shanghai)	34.76% of field isolates (187 total); 19.25% HR, 15.51% MR [4]	I365S, I365N, Q369P, N373S [4]	Lower fitness and increased osmotic sensitivity [4]	[4]
<i>Colletotrichum fructicola</i>	97.4% of field isolates (39 total) designated HR [3]	I880V (associated with sensitivity) [3]	Not specified in results	[3]
<i>Sclerotinia sclerotiorum</i> (Lab-generated mutants)	Resistant to 5 and 10 µg/mL [2]	Missense mutations in <i>Os1</i> homologue [2]	Reduced mycelial growth, hypersensitive to osmotic stress, less pathogenic [2]	[2]

Fungal Pathogen	Resistance Frequency / Level	Key Mutations in <i>Os1</i>	Observed Fitness Cost	Citation
<i>Fusarium oxysporum f. sp. melonis</i> (Lab-generated mutants)	Stable resistance after 10 sub-cultures [1]	Changes in sequence and expression of <i>FoOs1</i> [1]	Reduced sporulation; significantly reduced growth under osmotic stress (KCl, NaCl, glucose, mannitol) [1]	[1]

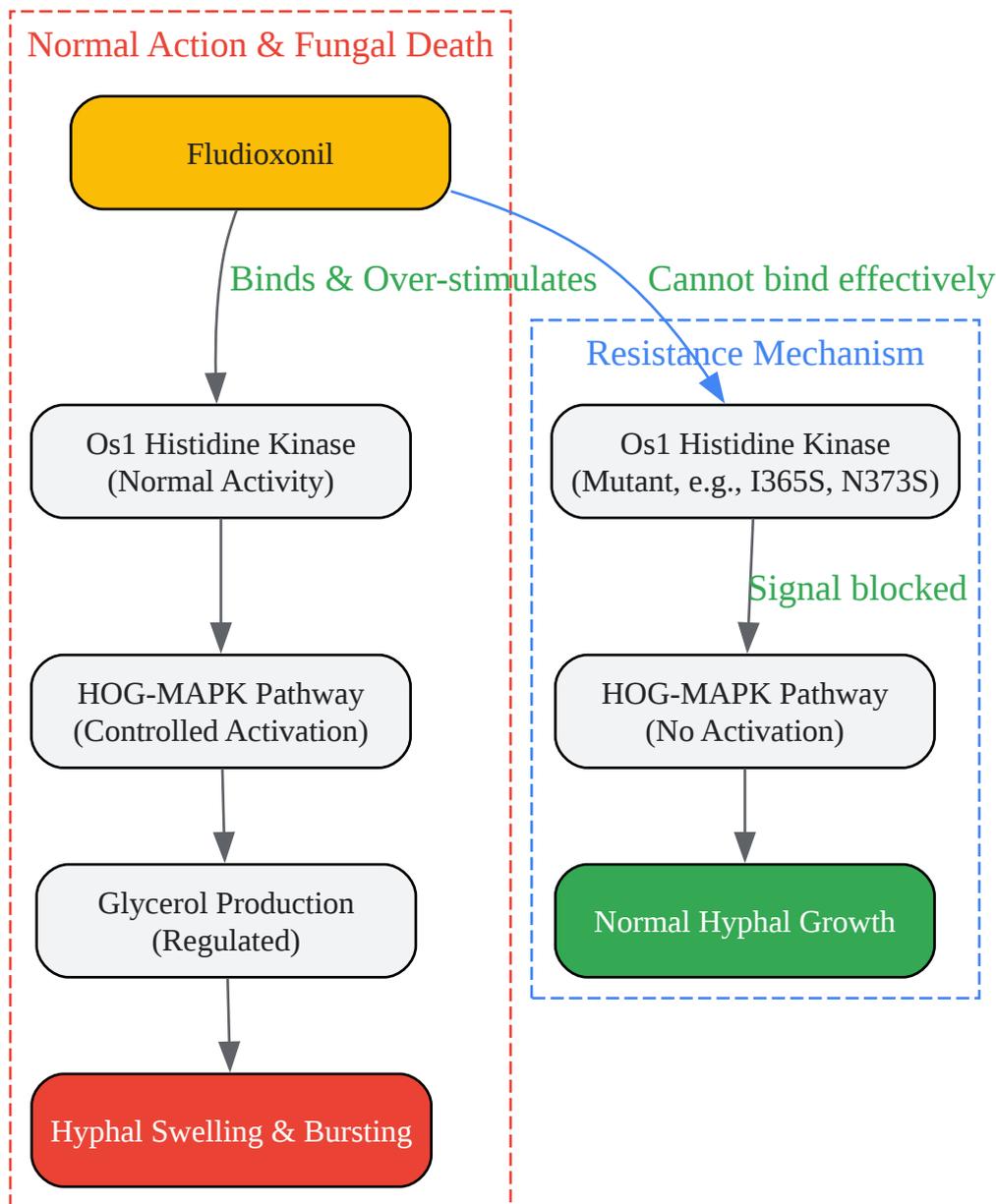
## Resistance Management Strategies

Table 2: Strategies for Managing Fludioxonil Resistance

Strategy	Implementation	Rationale
<b>Use in Mixtures</b>	Combine fludioxonil with fungicides from different chemical groups (e.g., azoxystrobin) [6].	Mitigates the development of resistance by simultaneously attacking the pathogen through multiple, unrelated modes of action [6].
<b>Monitor Resistance</b>	Regularly sample field populations and perform sensitivity assays ( $EC_{50}$ ) and molecular screening for <i>Os1</i> mutations.	Enables early detection of resistance shifts and allows for proactive adjustment of management strategies before control failures occur [4].
<b>Leverage Fitness Costs</b>	Exploit the reduced fitness and pathogenicity often seen in resistant mutants [4] [2].	In the absence of fludioxonil pressure, sensitive and more fit strains may outcompete resistant ones, helping to maintain fungicide efficacy.

## Fludioxonil Signaling Pathway and Resistance Mechanism

The diagram below illustrates the normal fungicidal action of **fludioxonil** and the primary mechanism of resistance.



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